

Sydowinin B: A Technical Guide to its Discovery, Isolation, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sydowinin B

Cat. No.: B1657870

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sydowinin B, a xanthone derivative first isolated from the fungus *Aspergillus sydowii*, has garnered interest for its notable immunosuppressive properties. This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Sydowinin B**. It details the experimental protocols for its extraction and purification, presents its key physicochemical and spectral data in a structured format, and explores its biological activity, including its inhibitory effects on lymphocyte proliferation. This document is intended to serve as a core reference for researchers and professionals in the fields of natural product chemistry, mycology, and drug development.

Discovery and Origin

Sydowinin B is a naturally occurring xanthone mycotoxin produced by the fungus *Aspergillus sydowii*.^[1] This ubiquitous, saprotrophic, and halophilic fungus is found in diverse terrestrial and marine environments.^[1] The initial discovery and isolation of **Sydowinin B**, along with other novel metabolites, were reported in the mid-1970s.^[1] Its chemical structure was established as methyl-1,7-dihydroxy-3-hydroxymethyl-xanthone-8-carboxylate through chemical and spectroscopic analysis.

Physicochemical and Spectroscopic Data

The structural elucidation of **Sydowinin B** has been accomplished through a combination of spectroscopic techniques. The key data are summarized in the tables below for easy reference.

Table 1: Physicochemical Properties of **Sydowinin B**

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₆ H ₁₂ O ₇ | |
| Molecular Weight | 316.26 g/mol | |
| Appearance | Yellow needles | |
| Melting Point | 220 °C | |
| Solubility | Soluble in methanol, DMSO | |

Table 2: Spectroscopic Data for **Sydowinin B**

| Spectroscopic Technique | Key Data Points |
|---|---|
| ¹ H NMR | Data not available in search results. |
| ¹³ C NMR | Data not available in search results. |
| Mass Spectrometry (MS) | Specific fragmentation data not available in search results. |
| Infrared (IR) Spectroscopy | Specific absorption bands not available in search results. |
| Ultraviolet-Visible (UV-Vis) Spectroscopy | Specific λ _{max} values not available in search results. |

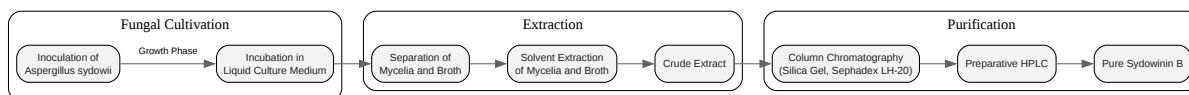
Note: While the use of these spectroscopic methods for structure determination is cited in the literature, specific, detailed datasets are not readily available in the public domain and would require access to specialized chemical databases or original research publications.

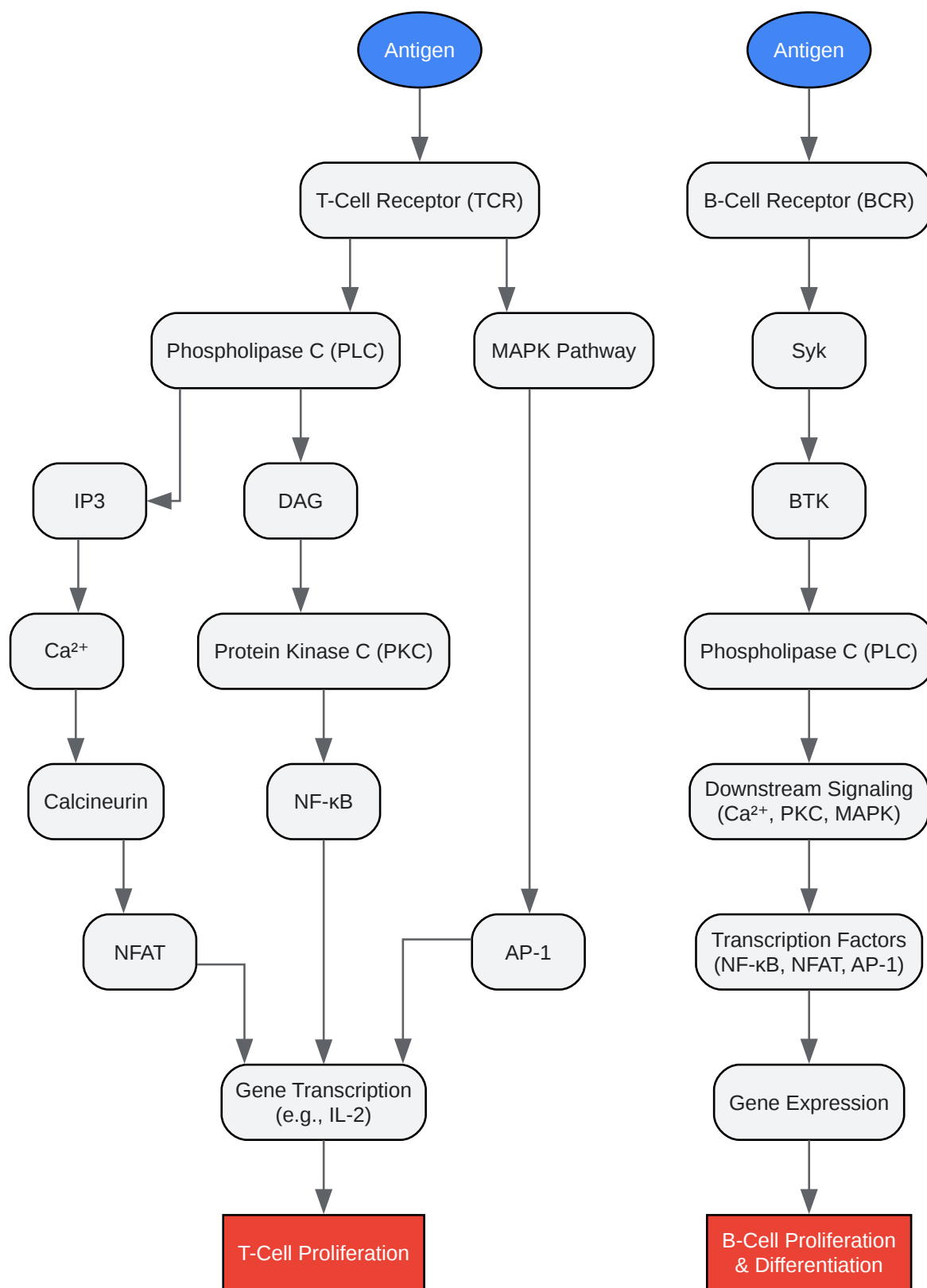
Experimental Protocols

Fungal Cultivation and Extraction

The production of **Sydowinin B** is achieved through the cultivation of *Aspergillus sydowii*. The following is a generalized protocol based on common fungal fermentation and extraction procedures.

Diagram 1: General Workflow for **Sydowinin B** Isolation





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References

- 1. Secondary Metabolites, Biological Activities, and Industrial and Biotechnological Importance of *Aspergillus sydowii* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sydowinin B: A Technical Guide to its Discovery, Isolation, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1657870#sydowinin-b-discovery-and-isolation]

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